Thermochemical data for Methyl (R)-(+)-lactate

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	Methyl (R)-(+)-lactate
Cat. No.:	B139472 Get Quote

An In-depth Technical Guide to the Thermochemical Properties of **Methyl (R)-(+)-lactate**

Introduction

Methyl (R)-(+)-lactate (CAS 17392-83-5) is a chiral ester of lactic acid, a key intermediate in various chemical and pharmaceutical syntheses.[1] Its stereochemical purity makes it a valuable building block for the asymmetric synthesis of complex molecules, particularly active pharmaceutical ingredients (APIs).[1] Furthermore, it serves as a monomer for the production of biodegradable polymers like polylactic acid (PLA) and is explored as a green solvent.[2] A thorough understanding of its thermochemical properties is crucial for process design, safety, and optimization in its various applications. This guide provides a comprehensive overview of the available thermochemical data, the experimental protocols for their determination, and visualizations of relevant workflows and applications.

Thermochemical Data

The thermochemical properties of **Methyl (R)-(+)-lactate** have been determined through various experimental and computational methods. The following tables summarize the key quantitative data available in the literature.

Table 1: Enthalpy and Gibbs Free Energy of Formation

Property	Value (kJ/mol)	Method	Reference
Standard Molar Enthalpy of Formation (liquid)	-603.2 ± 1.1	Combustion Calorimetry	[1](--INVALID-LINK--)
Standard Molar Enthalpy of Vaporization (298.15 K)	53.5 ± 0.4	Transpiration Method	[1](--INVALID-LINK--)
Standard Molar Enthalpy of Formation (gas)	-549.7 ± 1.2	Derived from liquid and vaporization enthalpies	[1](--INVALID-LINK--)
Standard Gibbs Free Energy of Formation (gas)	Not Reported	-	-

Table 2: Other Physical and Thermochemical Properties

Property	Value
Molecular Formula	$C_4H_8O_3$
Molecular Weight	104.10 g/mol
Boiling Point	144-145 °C
Density	1.09 g/mL at 25 °C
Ideal Gas Heat Capacity (Cp,gas)	Data not available in the provided search results.
Standard Entropy (S°)	Data not available in the provided search results.

Experimental Protocols

The determination of the thermochemical data presented above relies on precise experimental techniques. The following sections detail the methodologies for combustion calorimetry and the transpiration method.

High-Precision Combustion Calorimetry

This method is used to determine the standard molar enthalpy of formation of liquid **Methyl (R)-(+)-lactate**.

Principle: The energy of combustion of a known mass of the substance is measured in a bomb calorimeter. From this, the standard enthalpy of combustion is calculated, which is then used to derive the standard enthalpy of formation using Hess's law.

Detailed Protocol:

- Sample Preparation: A sample of high-purity **Methyl (R)-(+)-lactate** is weighed accurately into a crucible. The purity of the sample is typically verified by gas chromatography.

- Bomb Preparation: The crucible is placed in a stainless steel bomb. A known length of fuse wire is attached to the electrodes, with the wire in contact with the sample. The bomb is then sealed and pressurized with pure oxygen to approximately 3 MPa.

- Calorimeter Assembly: The sealed bomb is placed in a calorimeter bucket containing a precisely measured quantity of water. The calorimeter is assembled with a stirrer and a temperature measuring device (e.g., a platinum resistance thermometer).

- Temperature Equilibration: The stirrer is started, and the system is allowed to reach thermal equilibrium. The initial temperature is recorded over a period of time to establish a baseline.

- Ignition: The sample is ignited by passing an electric current through the fuse wire.

- Temperature Measurement: The temperature of the water in the calorimeter is recorded at regular intervals until it reaches a maximum and then begins to cool.

- Data Analysis: The corrected temperature rise is determined by accounting for heat exchange with the surroundings. The energy equivalent of the calorimeter is determined

separately by combusting a standard substance with a known enthalpy of combustion, such as benzoic acid.

- Calculations: The standard enthalpy of combustion is calculated from the corrected temperature rise, the energy equivalent of the calorimeter, and the mass of the sample. Corrections are made for the heat of formation of nitric acid (from residual nitrogen in the bomb) and the heat of combustion of the fuse wire.

- Enthalpy of Formation Calculation: The standard molar enthalpy of formation is calculated from the standard enthalpy of combustion using the known standard enthalpies of formation of the combustion products (CO_2 and H_2O).

Transpiration Method

This method is employed to measure the vapor pressure of **Methyl (R)-(+)-lactate** at different temperatures, which is then used to determine the standard molar enthalpy of vaporization.

Principle: A stream of an inert carrier gas is passed over the liquid sample at a constant temperature and flow rate, slow enough to ensure saturation of the gas with the vapor of the substance. The amount of vapor transported is determined, and from this, the vapor pressure is calculated.
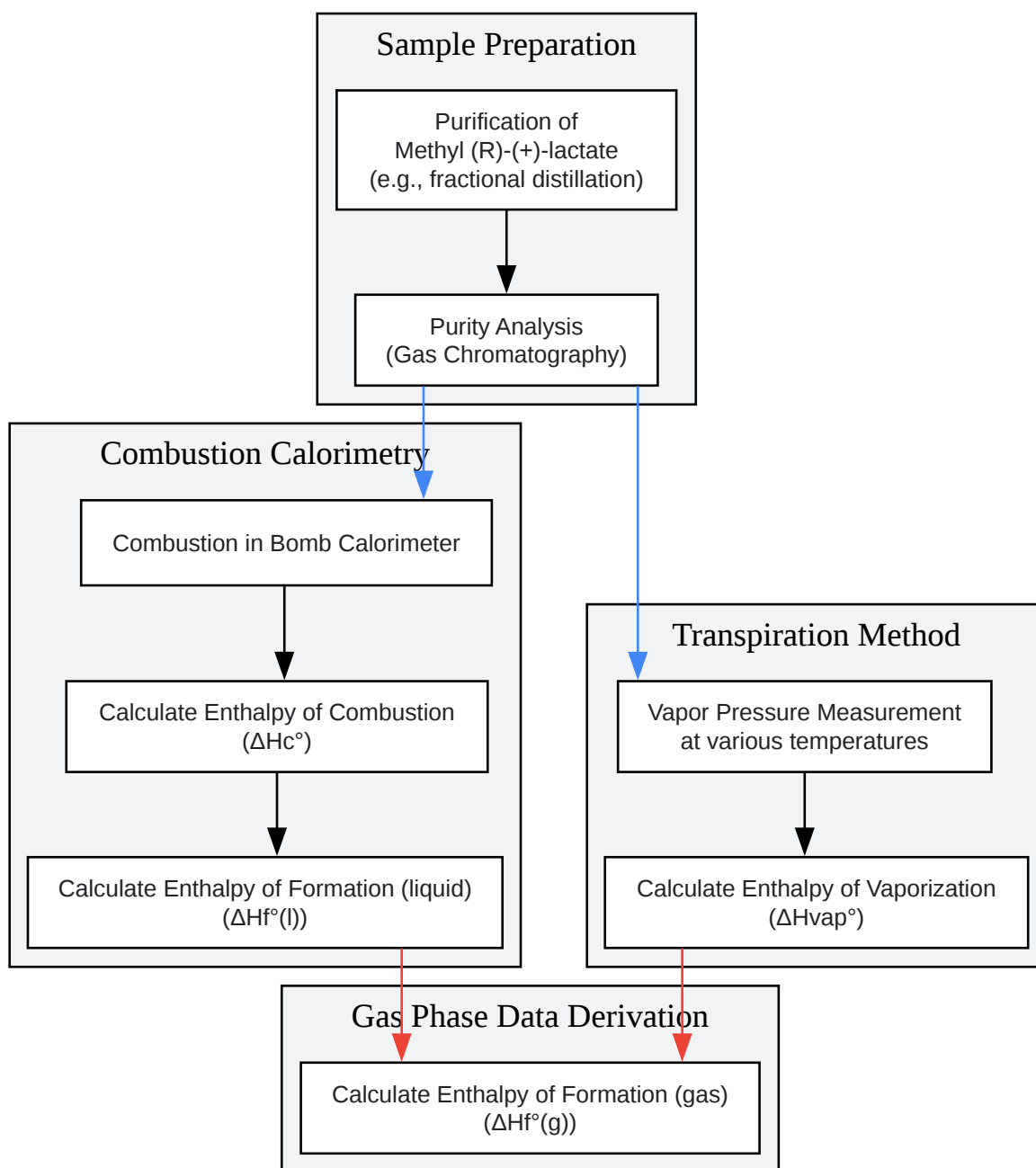
Detailed Protocol:

- Apparatus Setup: A thermostatically controlled chamber houses a saturator containing the liquid **Methyl (R)-(+)-lactate**. An inert carrier gas (e.g., nitrogen or argon) is passed through the saturator at a precisely controlled flow rate.

- Sample Loading: The saturator is filled with a sufficient amount of the purified liquid sample.

- Equilibrium and Saturation: The system is allowed to reach thermal equilibrium at the desired temperature. The carrier gas flow is initiated at a rate that ensures equilibrium between the liquid and vapor phases, meaning the gas becomes saturated with the sample's vapor.

- Vapor Collection: The vapor-laden gas stream exits the saturator and passes through a condenser or a trap where the vapor is collected. The total volume of the carrier gas that has passed through the system is measured.
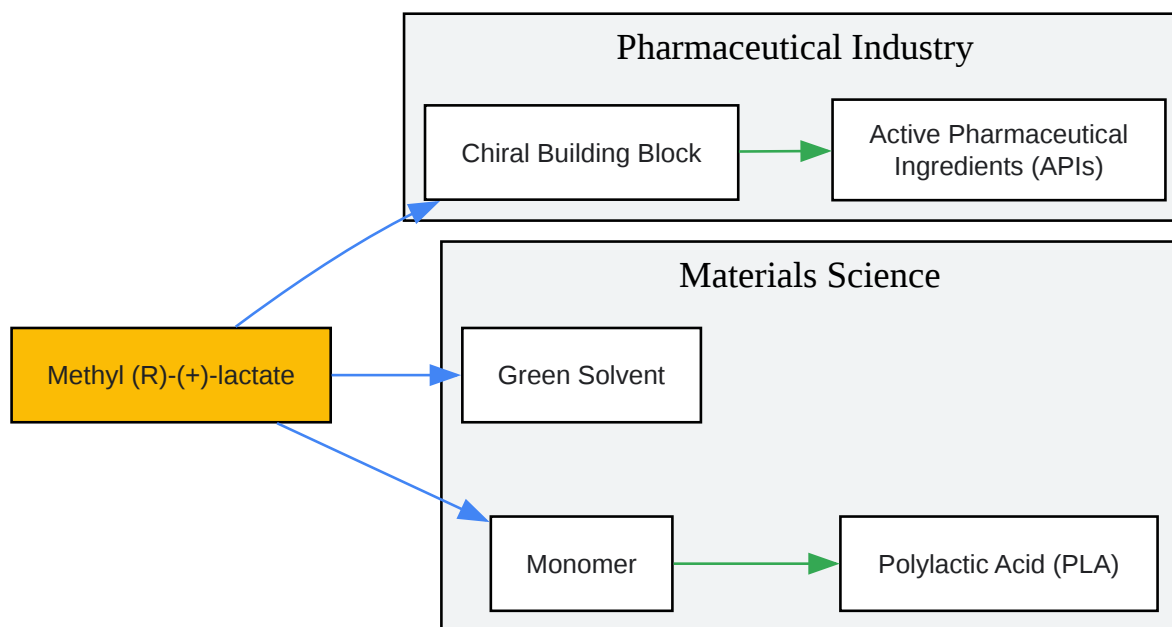
- Quantification: The mass of the condensed vapor is determined gravimetrically.

- Vapor Pressure Calculation: The partial pressure of the substance in the saturated gas stream (which is equal to its vapor pressure at that temperature) is calculated using the ideal gas law, based on the mass of the transported substance, the total volume of the gas, and the temperature.

- Temperature Dependence: The experiment is repeated at several different temperatures to obtain a series of vapor pressure-temperature data points.

- Enthalpy of Vaporization Calculation: The standard molar enthalpy of vaporization is determined from the temperature dependence of the vapor pressure using the Clausius-Clapeyron equation.

Visualizations

Experimental Workflow for Thermochemical Data Determination

The following diagram illustrates the workflow for the experimental determination of the thermochemical properties of **Methyl (R)-(+)-lactate**.

Sample Preparation

Purification of
Methyl (R)-(+)-lactate
(e.g., fractional distillation)

↓

Purity Analysis
(Gas Chromatography)

Combustion Calorimetry

Combustion in Bomb Calorimeter

↓

Calculate Enthalpy of Combustion
($\Delta Hc°$)

↓

Calculate Enthalpy of Formation (liquid)
($\Delta Hf°(l)$)

Transpiration Method

Vapor Pressure Measurement
at various temperatures

↓

Calculate Enthalpy of Vaporization
($\Delta Hvap°$)

Gas Phase Data Derivation

Calculate Enthalpy of Formation (gas)
($\Delta Hf°(g)$)

Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. nbinno.com [nbinno.com]

- 2. Buy Methyl (R)-(+)-lactate | 17392-83-5 [smolecule.com]

- To cite this document: BenchChem. [Thermochemical data for Methyl (R)-(+)-lactate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b139472#thermochemical-data-for-methyl-r-lactate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com